

N-Acetyl-L-tyrosine (CAS 537-55-3): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: N-Acetyltyrosine

Cat. No.: B3028722

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For Researchers, Scientists, and Drug Development Professionals

N-Acetyl-L-tyrosine (NALT), identified by the CAS number 537-55-3, is a synthetically modified form of the non-essential amino acid L-tyrosine.^{[1][2]} This N-acetylated derivative exhibits increased water solubility and stability compared to its parent compound, making it a subject of significant interest in pharmaceutical and nutraceutical applications.^{[1][2][3]} This guide provides an in-depth overview of NALT, encompassing its chemical identity, physical and chemical properties, synthesis, analytical methods, and its multifaceted biological roles, with a focus on its implications for drug development and research.

Chemical Identification and Properties

N-Acetyl-L-tyrosine is systematically named (2S)-2-acetamido-3-(4-hydroxyphenyl)propanoic acid.^[4] Its structure consists of an L-tyrosine core with an acetyl group attached to the alpha-amino group. This modification enhances its polarity and, consequently, its solubility in aqueous solutions.^{[1][5]}

Property	Value	Reference
CAS Number	537-55-3	[6][7][8]
Molecular Formula	C ₁₁ H ₁₃ NO ₄	[4][6][7]
Molecular Weight	223.23 g/mol	[7][8][9]
IUPAC Name	(2S)-2-acetamido-3-(4-hydroxyphenyl)propanoic acid	[4]
Synonyms	Ac-Tyr-OH, N-Acetyltyrosine, NAT	[6][8][10]
Appearance	White crystals or crystalline powder	[11]
Melting Point	149-152 °C	[9]
Solubility	Freely soluble in water. Soluble in DMF (25 mg/ml), DMSO (25 mg/ml), and Ethanol (25 mg/ml).	[6][11]

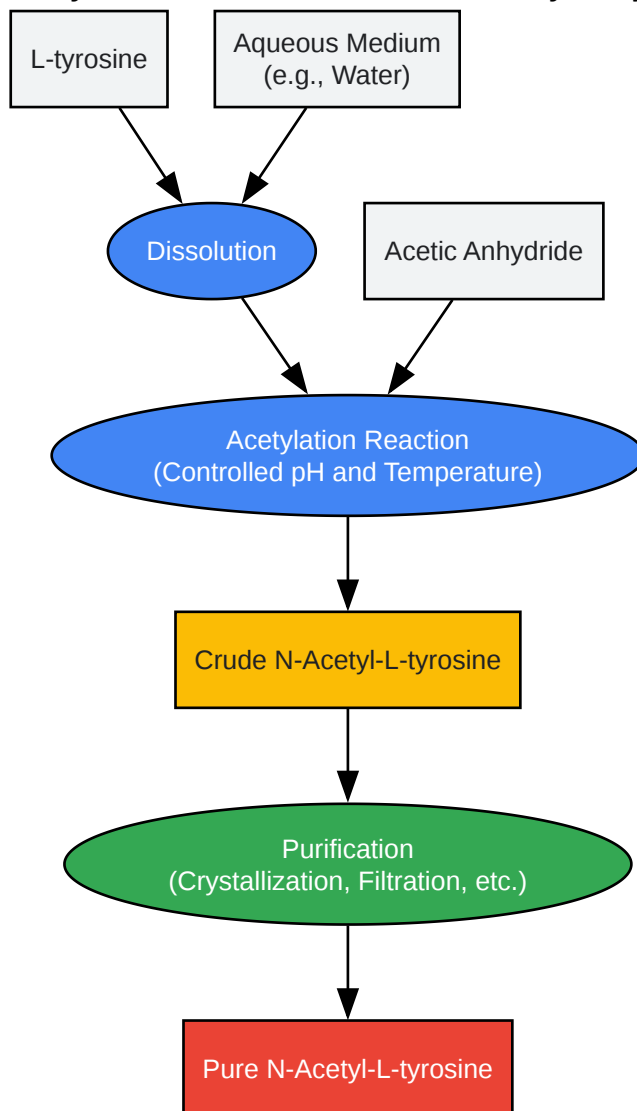
Synthesis and Manufacturing

The synthesis of N-acetyl-L-tyrosine typically involves the acetylation of L-tyrosine. Several methods have been described, with a common approach utilizing acetic anhydride as the acetylating agent in an aqueous medium.[12][13] The process generally involves the following key steps:

- **Dissolution of L-tyrosine:** L-tyrosine is dissolved in an aqueous medium, which can be water or a dilute alkaline solution.[12][14]
- **Acetylation:** Acetic anhydride is added to the L-tyrosine solution under controlled temperature and pH conditions to facilitate the acetylation reaction.[12][14]
- **Purification:** The crude N-acetyl-L-tyrosine is then purified through a series of steps that may include concentration, crystallization, decolorization, and filtration to yield a high-purity final product.[12][13]

A generalized workflow for the synthesis of N-acetyl-L-tyrosine is depicted below.

General Synthesis Workflow for N-Acetyl-L-tyrosine



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General Synthesis Workflow

Analytical Methods for Identification and Quality Control

The identification and quality control of N-acetyl-L-tyrosine are crucial for its application in research and pharmaceutical development. Several analytical techniques are employed to ensure its purity and identity.

Analytical Method	Purpose	Key Parameters	Reference
Infrared (IR) Spectroscopy	Identification	Comparison of the sample's IR spectrum with that of a reference standard.	[11]
High-Performance Liquid Chromatography (HPLC)	Purity assessment and quantification	Determination of the analyte in bulk drug and pharmaceutical formulations.	[15][16]
Titrimetry	Quantification	Determination of the analyte in bulk drug and pharmaceutical formulations.	[15]
Nuclear Magnetic Resonance (NMR) Spectroscopy	Structural confirmation	Confirms the chemical structure of the molecule.	[17]

These methods are essential for verifying that the substance conforms to the required specifications, such as those outlined by the United States Pharmacopeia (USP), for which N-acetyl-L-tyrosine is available as a reference standard.[9][18]

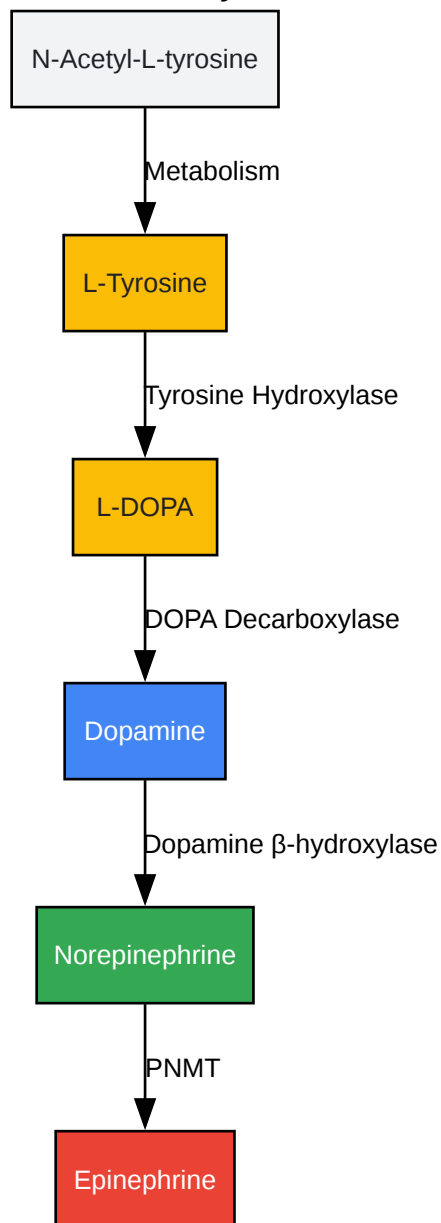
Biological Role and Mechanism of Action

N-acetyl-L-tyrosine serves as a precursor to L-tyrosine in the body.[19][20] Upon administration, it is metabolized to L-tyrosine, which is a critical building block for the synthesis of several key neurotransmitters and hormones.[1][21]

Catecholamine Synthesis Pathway

L-tyrosine is the rate-limiting precursor for the synthesis of catecholamines, including dopamine, norepinephrine, and epinephrine.[5][19] This pathway is fundamental for various physiological and cognitive functions.

Catecholamine Synthesis Pathway



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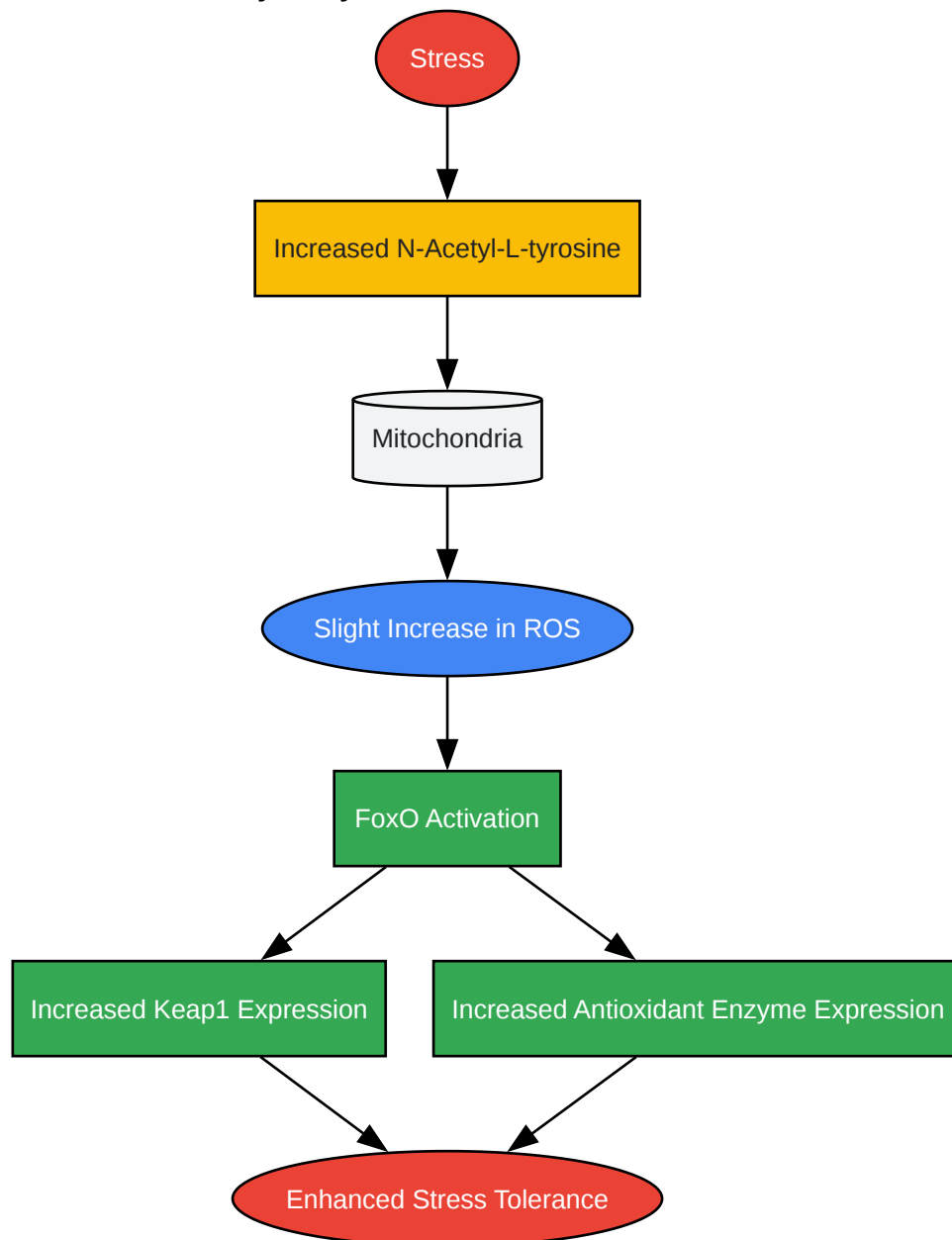
Catecholamine Synthesis Pathway

The enhanced bioavailability of NALT over L-tyrosine is believed to lead to a more efficient increase in brain tyrosine levels, thereby supporting catecholamine production, particularly during periods of high demand such as stress.^{[21][22]}

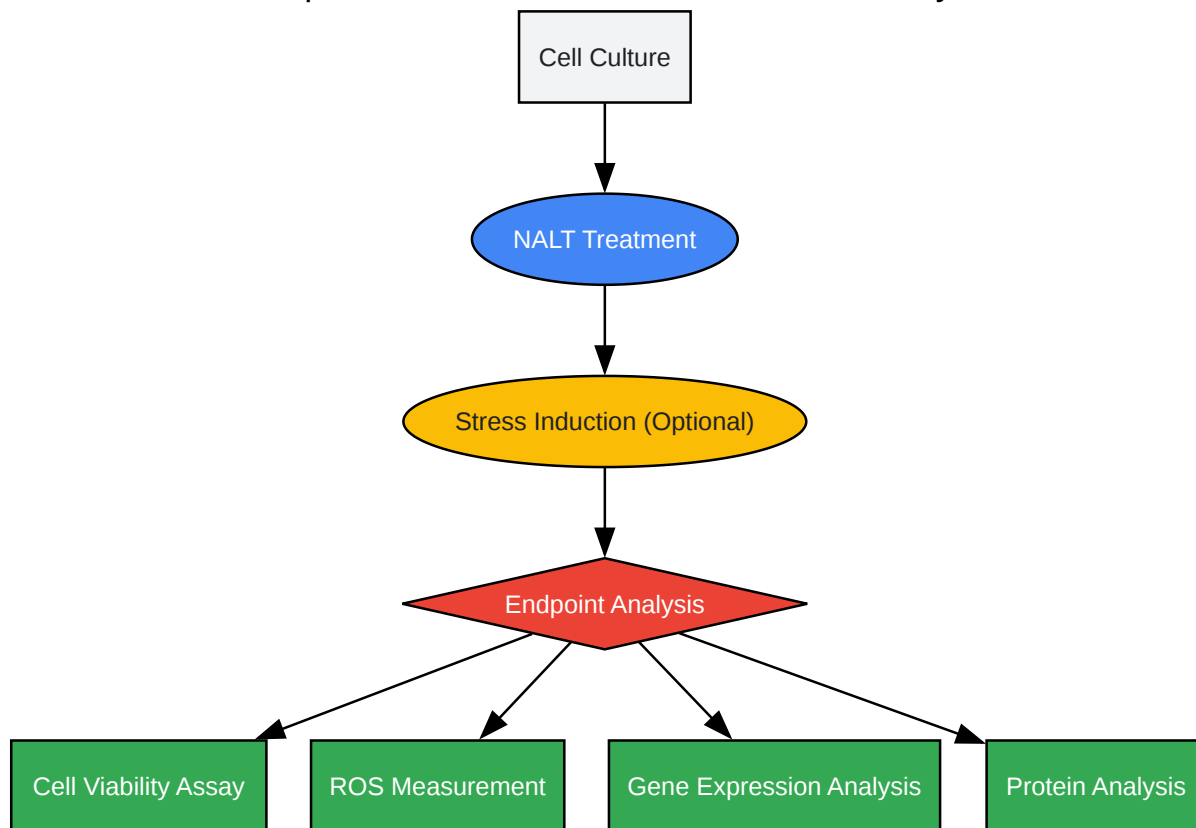
Mitohormesis and Stress Response

Recent research has identified N-acetyl-L-tyrosine as an intrinsic factor that triggers mitohormesis, a biological response where low levels of mitochondrial stress induce a protective effect.[23][24] Under stressful conditions, an increase in NALT levels can lead to a transient and small increase in mitochondrial reactive oxygen species (ROS).[23] This, in turn, activates a signaling cascade involving the transcription factor FoxO and Keap1, ultimately leading to the increased expression of antioxidant enzymes and enhanced stress tolerance.[23][24]

N-Acetyl-L-tyrosine Induced Mitohormesis



Experimental Workflow: In Vitro NALT Study



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